

For Researchers, Scientists, and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Boc-Glycine*

CAS No.: 4530-20-5

Cat. No.: B558421

[Get Quote](#)

This technical guide provides a comprehensive overview of N-tert-butoxycarbonyl-glycine (**Boc-Glycine**), a pivotal amino acid derivative. It details its chemical structure, core physicochemical properties, and established experimental protocols for its synthesis and application, particularly in the field of peptide chemistry.

Chemical Identity and Structure

Boc-Glycine is the N-protected form of glycine, the simplest proteinogenic amino acid. The tert-butoxycarbonyl (Boc) group serves as a labile protecting group for the amino functional group, preventing it from participating in unwanted reactions during multi-step organic synthesis. This protection is fundamental in peptide synthesis, where controlled, sequential amide bond formation is required.^{[1][2][3]}

The structure consists of a glycine backbone with its amino nitrogen acylated by a tert-butoxycarbonyl group.

Figure 1: 2D Chemical Structure of **Boc-Glycine**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-(((tert-butoxy)carbonyl)amino)acetic acid[4]
Synonyms	Boc-Gly-OH, N-Boc-Glycine, N-(tert-Butoxycarbonyl)glycine[2][5]
CAS Number	4530-20-5[5]
Molecular Formula	C ₇ H ₁₃ NO ₄ [5]
Molecular Weight	175.18 g/mol [4][5]
InChI	InChI=1S/C7H13NO4/c1-7(2,3)12-6(11)8-4-5(9)10/h4H2,1-3H3,(H,8,11)(H,9,10)[4][5]
InChIKey	VRPJIFMKZZEXLR-UHFFFAOYSA-N[4][5]
SMILES	CC(C)(C)OC(=O)NCC(=O)O[4][5]

Physicochemical Properties

Boc-Glycine is a white to off-white crystalline powder under standard conditions.[1][5] It is stable under normal temperatures and pressures.[1]

Table 2: Quantitative Physicochemical Data

Property	Value	Notes
Melting Point	86-89 °C[2][5][6]	Some sources report up to 92 °C[7].
Boiling Point	~306-316 °C at 760 mmHg[5] [6]	Rough estimate, as the compound may decompose.
Water Solubility	Soluble[1][5]	
Organic Solvent Solubility	Soluble in methanol and acetone.[1] Slightly soluble in Chloroform, DMSO.[5]	
pKa	4.00 ± 0.10[1][5]	Predicted value for the carboxylic acid proton.
XLogP3-AA	0.5[4]	Indicates moderate lipophilicity.

Spectroscopic Data

The structural features of **Boc-Glycine** give rise to characteristic spectroscopic signatures.

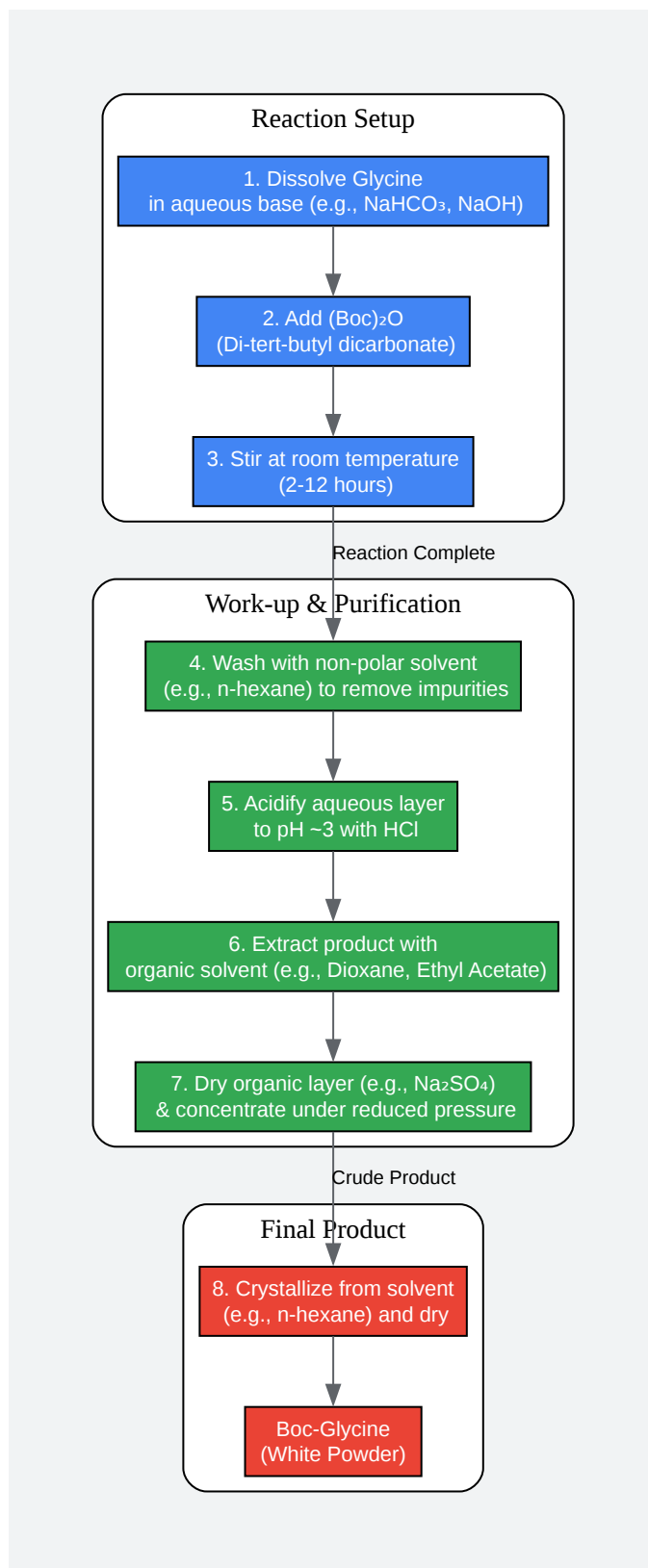
- ¹H NMR:** Expected signals include a large singlet around 1.4 ppm corresponding to the nine equivalent protons of the tert-butyl group, a doublet around 3.7 ppm for the methylene (-CH₂-) protons, a broad singlet for the amide proton (NH), and a broad singlet for the carboxylic acid proton (OH).
- ¹³C NMR:** Key signals appear for the methyl carbons of the Boc group (~28 ppm), the alpha-carbon of glycine (~44 ppm), the quaternary carbon of the Boc group (~80 ppm), and the two carbonyl carbons (~156 ppm for the urethane and ~173 ppm for the carboxylic acid).
- IR Spectroscopy:** Characteristic peaks include a broad O-H stretch from the carboxylic acid (~2500-3300 cm⁻¹), an N-H stretch (~3300-3500 cm⁻¹), and two strong C=O stretches for the carbamate and carboxylic acid groups (~1650-1750 cm⁻¹).

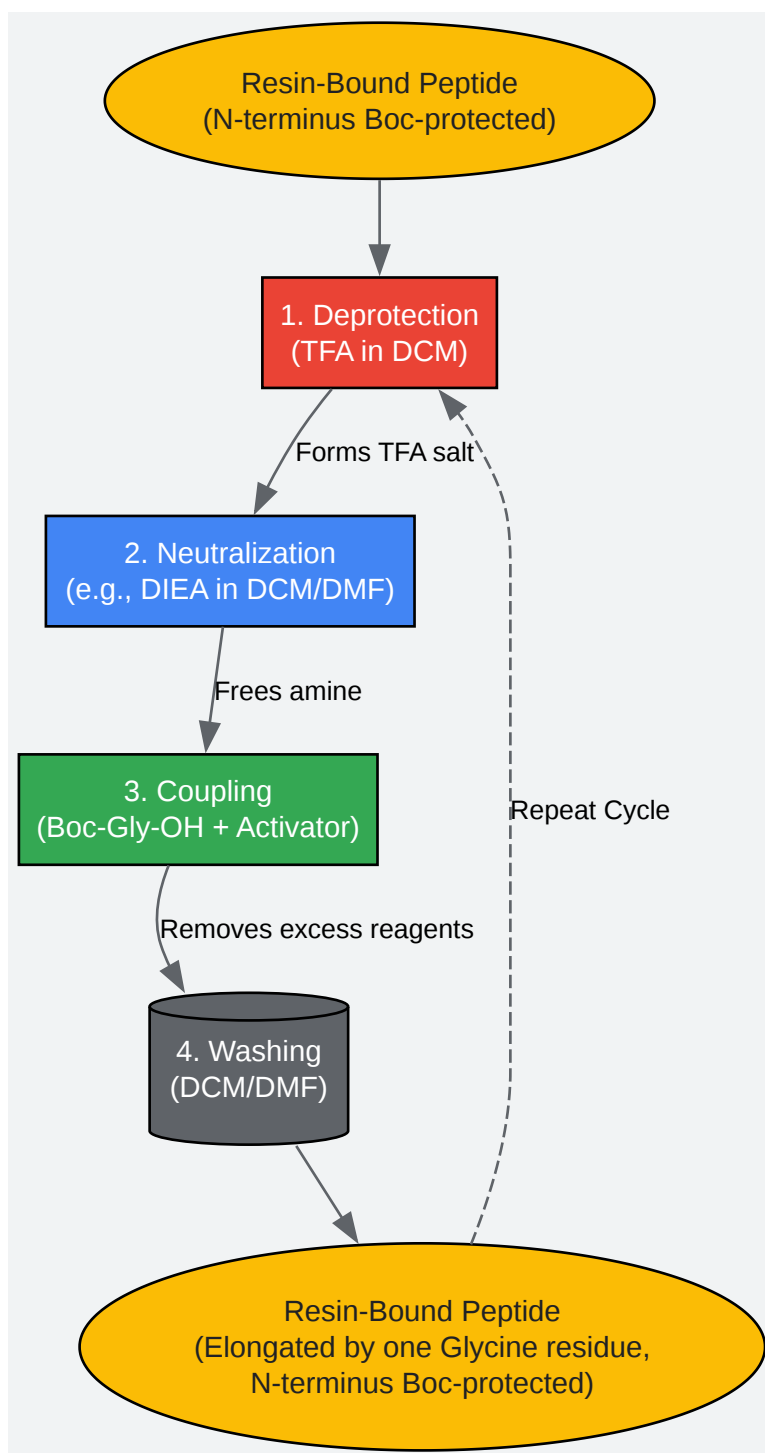
Spectroscopic data for **Boc-Glycine** is available in public databases such as SpectraBase.[8]
[9]

Experimental Protocols

Synthesis of Boc-Glycine

The most common laboratory and industrial preparation involves the reaction of glycine with di-tert-butyl dicarbonate ((Boc)₂O) under basic conditions.^{[10][11]} The base deprotonates the amino group of glycine, allowing it to act as a nucleophile and attack one of the carbonyl carbons of (Boc)₂O.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. Boc-Glycine | Protected Amino Acid for Peptide Synthesis | Baishixing | ETW \[etwinternational.com\]](#)
- [3. aapep.bocsci.com \[aapep.bocsci.com\]](#)
- [4. N-\(tert-butoxycarbonyl\)glycine | C7H13NO4 | CID 78288 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. BOC-Glycine | 4530-20-5 \[chemicalbook.com\]](#)
- [6. BOC-Glycine, CAS No. 4530-20-5 - iChemical \[ichemical.com\]](#)
- [7. chemimpex.com \[chemimpex.com\]](#)
- [8. spectrabase.com \[spectrabase.com\]](#)
- [9. spectrabase.com \[spectrabase.com\]](#)
- [10. Preparation method of Boc-glycine - Eureka | Patsnap \[eureka.patsnap.com\]](#)
- [11. guidechem.com \[guidechem.com\]](#)
- To cite this document: BenchChem. [For Researchers, Scientists, and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558421/docs#for-researchers-scientists-and-drug-development-professionals\]](https://www.benchchem.com/product/b558421/docs#for-researchers-scientists-and-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)